

N,N'-bis(3-aminopropyl)oxamide: A Technical Health and Safety Guide

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Compound of Interest

Compound Name: *N,N'-bis(3-aminopropyl)oxamide*

Cat. No.: B15600689

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Disclaimer: This document provides a summary of available health and safety information for **N,N'-bis(3-aminopropyl)oxamide** (CAS No. 19980-60-0). It is intended for researchers, scientists, and drug development professionals. A significant lack of comprehensive, publicly available safety, and toxicological data for this specific compound necessitates a cautious approach. Information from structurally related compounds is presented for analogy and hazard awareness but should not be considered as direct data for **N,N'-bis(3-aminopropyl)oxamide**.

Chemical Identification and Properties

N,N'-bis(3-aminopropyl)oxamide is a diamide compound containing two primary amine functional groups. Its structure suggests potential for corrosive properties and biological activity typical of polyamines.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	19980-60-0[1]
Molecular Formula	C ₈ H ₁₈ N ₄ O ₂ [1]
IUPAC Name	N,N'-bis(3-aminopropyl)oxamide[1]
Synonyms	N1,N1'-Bis(3-aminopropyl)oxalamide

Table 2: Computed Physical and Chemical Properties

Note: The following data are computationally derived and have not been experimentally verified.

Property	Value	Source
Molecular Weight	202.25 g/mol	PubChem[1]
XLogP3-AA (LogP)	-1.9	PubChem[1]
Hydrogen Bond Donor Count	4	PubChem[1]
Hydrogen Bond Acceptor Count	4	PubChem[1]
Rotatable Bond Count	7	PubChem[1]
Exact Mass	202.14297583 Da	PubChem[1]
Topological Polar Surface Area	110 Å ²	PubChem[1]

Hazard Identification and Classification

Comprehensive hazard data from regulatory bodies or detailed Safety Data Sheets (SDS) for **N,N'-bis(3-aminopropyl)oxamide** is not readily available. The following classification is based on information from a single chemical supplier and should be considered provisional.

Table 3: GHS Hazard Classification

Hazard Class	Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed
Serious Eye Damage/Irritation	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Repeated Exposure	H372: Causes damage to organs through prolonged or repeated exposure
Hazardous to the Aquatic Environment, Long-Term	H410: Very toxic to aquatic life with long lasting effects

Source: Ambeed

Note on Corrosivity: Structurally similar polyamines, such as N,N'-bis(3-aminopropyl)ethylenediamine, are classified as causing severe skin burns and eye damage (Skin Corrosion 1B). Given the presence of primary amine groups in **N,N'-bis(3-aminopropyl)oxamide**, a similar potential for skin and eye corrosivity should be assumed in the absence of specific data.

Toxicological Summary

No specific experimental toxicological studies (e.g., LD50, genotoxicity, carcinogenicity) for **N,N'-bis(3-aminopropyl)oxamide** were identified in the public domain. The hazard statement H372 ("Causes damage to organs through prolonged or repeated exposure") suggests that data on repeated dose toxicity may exist, but the specific data, including the No Observed Adverse Effect Level (NOAEL), is not available.

Table 4: Quantitative Toxicological Data

Test	Species	Route	Value
Acute Oral LD50	Not Available	Oral	Not Available
Acute Dermal LD50	Not Available	Dermal	Not Available
Acute Inhalation LC50	Not Available	Inhalation	Not Available
NOAEL (Repeated Dose)	Not Available	Not Available	Not Available

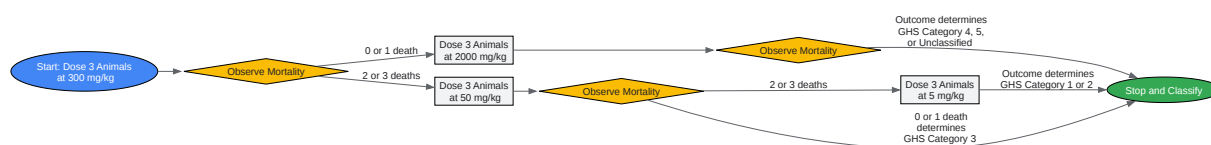
Experimental Protocols

While the results of toxicological tests for **N,N'-bis(3-aminopropyl)oxamide** are not available, this section details the standard methodologies that would be employed to generate such data, as per OECD guidelines.

Protocol: Acute Oral Toxicity - Acute Toxic Class Method (OECD 423)

This method is designed to estimate the acute oral toxicity of a substance with the use of a minimal number of animals.[2][3]

- Principle: A stepwise procedure is used where a substance is administered orally to a group of animals at a defined dose. The presence or absence of mortality in that step determines the dose for the next step.[3]
- Animal Model: Typically, rats or mice of a single sex (usually females) are used.[2][4] Each step uses three animals.[3]
- Dosing: The substance is administered in a single dose by gavage. Dosing levels are fixed (e.g., 5, 50, 300, 2000 mg/kg).[4]
- Observations: Animals are observed for mortality, clinical signs of toxicity (changes in skin, fur, eyes, respiration, behavior, etc.), and body weight changes for at least 14 days.
- Endpoint: The test allows for the classification of the substance into one of the GHS categories for acute oral toxicity based on the observed mortality at different dose levels.[4]



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Fig 1. Simplified workflow for the OECD 423 Acute Toxic Class Method.

Protocol: In Vitro Skin Corrosion - Reconstructed Human Epidermis (RHE) Test Method (OECD 431)

This in vitro method uses a reconstructed human epidermis model to assess the potential of a chemical to cause skin corrosion.

- **Principle:** The test chemical is applied topically to the surface of the RHE tissue. Corrosive chemicals are identified by their ability to cause cell death, which is measured by a reduction in cell viability.
- **Test System:** A commercially available, three-dimensional RHE model (e.g., SkinEthic™ RHE) is used. This model mimics the biochemical and physiological properties of the upper layers of human skin.
- **Procedure:** a. The test chemical is applied to the RHE tissue for a defined exposure time (e.g., 3 minutes and 1 hour). b. After exposure, the tissue is rinsed and incubated in fresh medium. c. Cell viability is assessed using a quantitative assay, typically the MTT assay, which measures mitochondrial dehydrogenase activity in living cells.
- **Endpoint:** A chemical is identified as corrosive if the mean cell viability falls below specific thresholds after the defined exposure times. The method can also be used to sub-categorize corrosives into GHS subcategories 1A, 1B, and 1C.

Handling and Safety Precautions

Given the available data and analogies to similar compounds, the following precautions are recommended.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Ensure safety showers and eyewash stations are readily accessible.

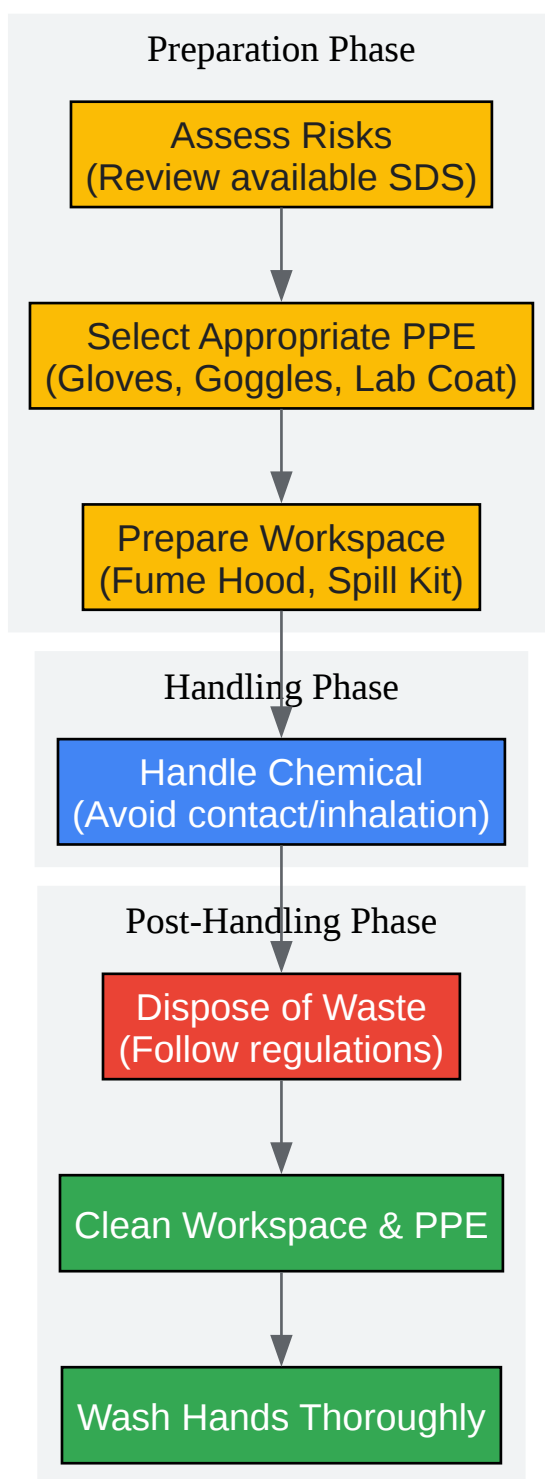
Personal Protective Equipment (PPE):

- **Eye/Face Protection:** Wear chemical safety goggles and/or a face shield.
- **Skin Protection:** Wear chemical-resistant gloves (e.g., nitrile, neoprene). A lab coat or chemical-resistant apron should be worn to prevent skin contact.

- Respiratory Protection: If working outside of a fume hood or if aerosols/dusts may be generated, use a NIOSH-approved respirator with an appropriate cartridge.

Safe Handling and Storage:

- Avoid contact with skin, eyes, and clothing.^[5]
- Do not eat, drink, or smoke in the work area.
- Wash hands thoroughly after handling.
- Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents and acids.



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Fig 2. General workflow for the safe handling of hazardous chemicals.

First Aid Measures

The following first-aid measures are based on general procedures for corrosive amine compounds and should be followed in case of exposure.

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water/shower for at least 15 minutes. Seek immediate medical attention.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.
- Ingestion: Rinse mouth. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Biological Pathways and Mechanisms of Action

There is no publicly available information regarding the specific signaling pathways affected by **N,N'-bis(3-aminopropyl)oxamide** or its mechanism of toxic action. For many simple amines and amides, local toxicity is driven by their caustic nature (pH effects), leading to cell membrane disruption and necrosis upon direct contact. Systemic effects, if any, are not documented.

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